

physical and chemical properties of 2',3'-Isopropylidene Adenosine- $^{13}\text{C}_5$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',3'-Isopropylidene Adenosine- $^{13}\text{C}_5$

Cat. No.: B1160910

[Get Quote](#)

An In-depth Technical Guide to 2',3'-Isopropylideneadenosine- $^{13}\text{C}_5$

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and potential research applications of 2',3'-Isopropylideneadenosine- $^{13}\text{C}_5$. This isotopically labeled nucleoside analog is a valuable tool for researchers in drug development, biochemistry, and molecular biology, enabling detailed investigation of metabolic pathways and target engagement.

Core Physical and Chemical Properties

2',3'-Isopropylideneadenosine- $^{13}\text{C}_5$ is a synthetic, isotopically labeled derivative of the naturally occurring nucleoside adenosine. The incorporation of five ^{13}C atoms into the adenine base provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of its unlabeled counterpart. The isopropylidene group protects the 2' and 3' hydroxyls of the ribose sugar, enhancing its stability and modifying its solubility.

Table 1: Physical and Chemical Properties of 2',3'-Isopropylideneadenosine- $^{13}\text{C}_5$ and its Unlabeled Analog

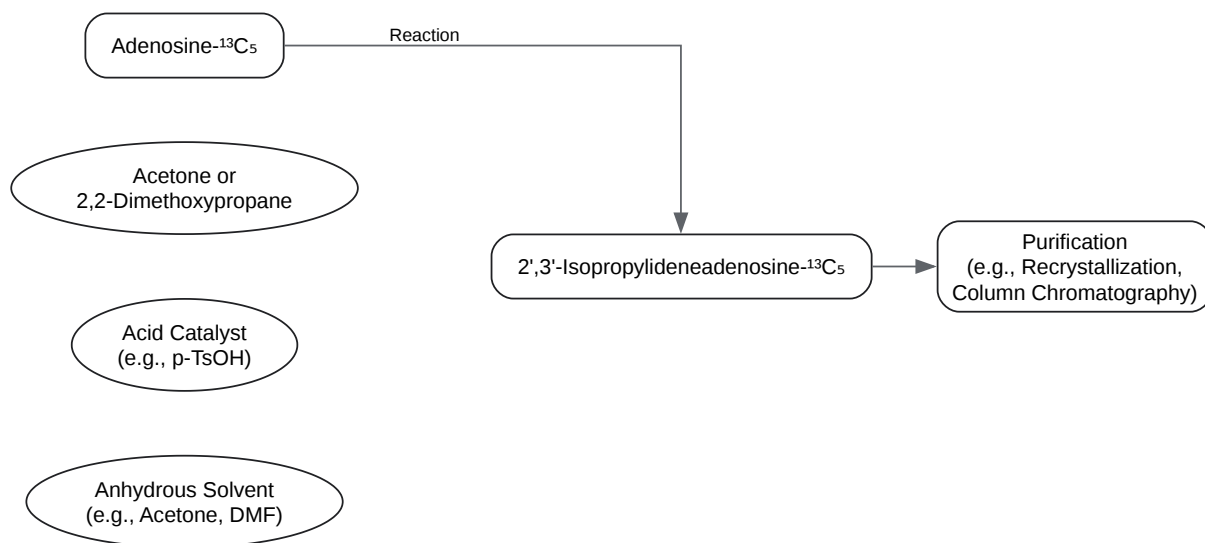
Property	2',3'- Isopropylideneadenosine- ¹³ C ₅	2',3'- Isopropylideneadenosine (Unlabeled)
Molecular Formula	C ₈ ¹³ C ₅ H ₁₇ N ₅ O ₄	C ₁₃ H ₁₇ N ₅ O ₄ [1] [2] [3] [4]
Molecular Weight	312.27 g/mol	307.31 g/mol [1] [2] [3] [4]
Appearance	White to off-white crystalline powder [3]	White to off-white crystalline powder
Melting Point	Not explicitly reported, expected to be similar to unlabeled	221-222 °C [1] [3] [4]
Solubility	Soluble in Chloroform; Slightly soluble in Dioxane, DMSO, Methanol	Soluble in Chloroform; Slightly soluble in Dioxane, DMSO, Methanol [3]
Storage	Store at -20°C for long-term stability.	Store at room temperature or -20°C. Keep in a dry, cool, well-ventilated place in a tightly sealed container. [1] [3]

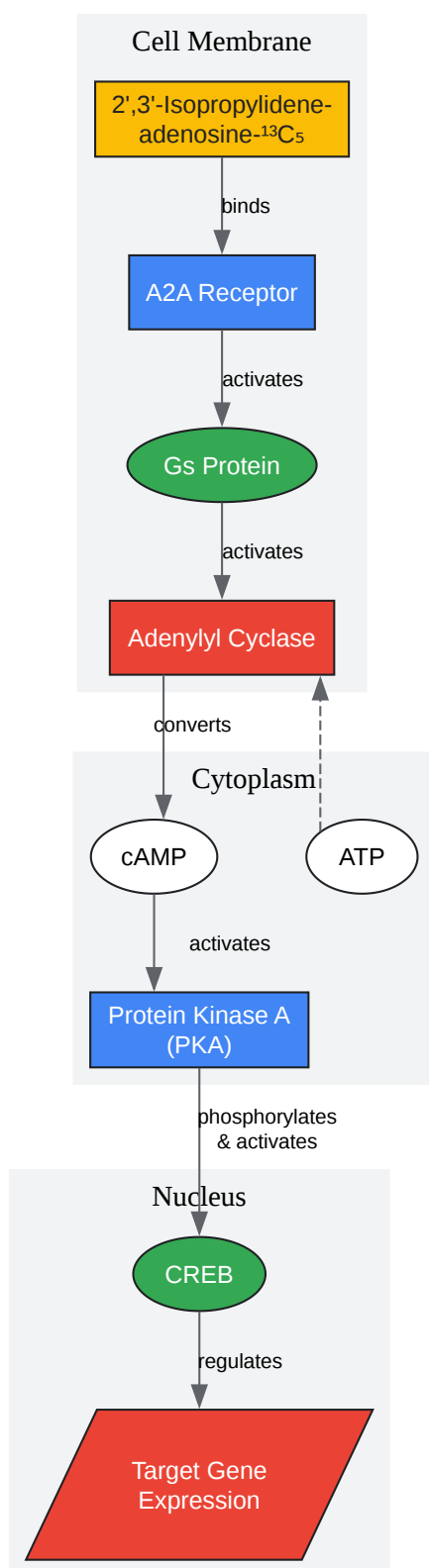
Experimental Protocols

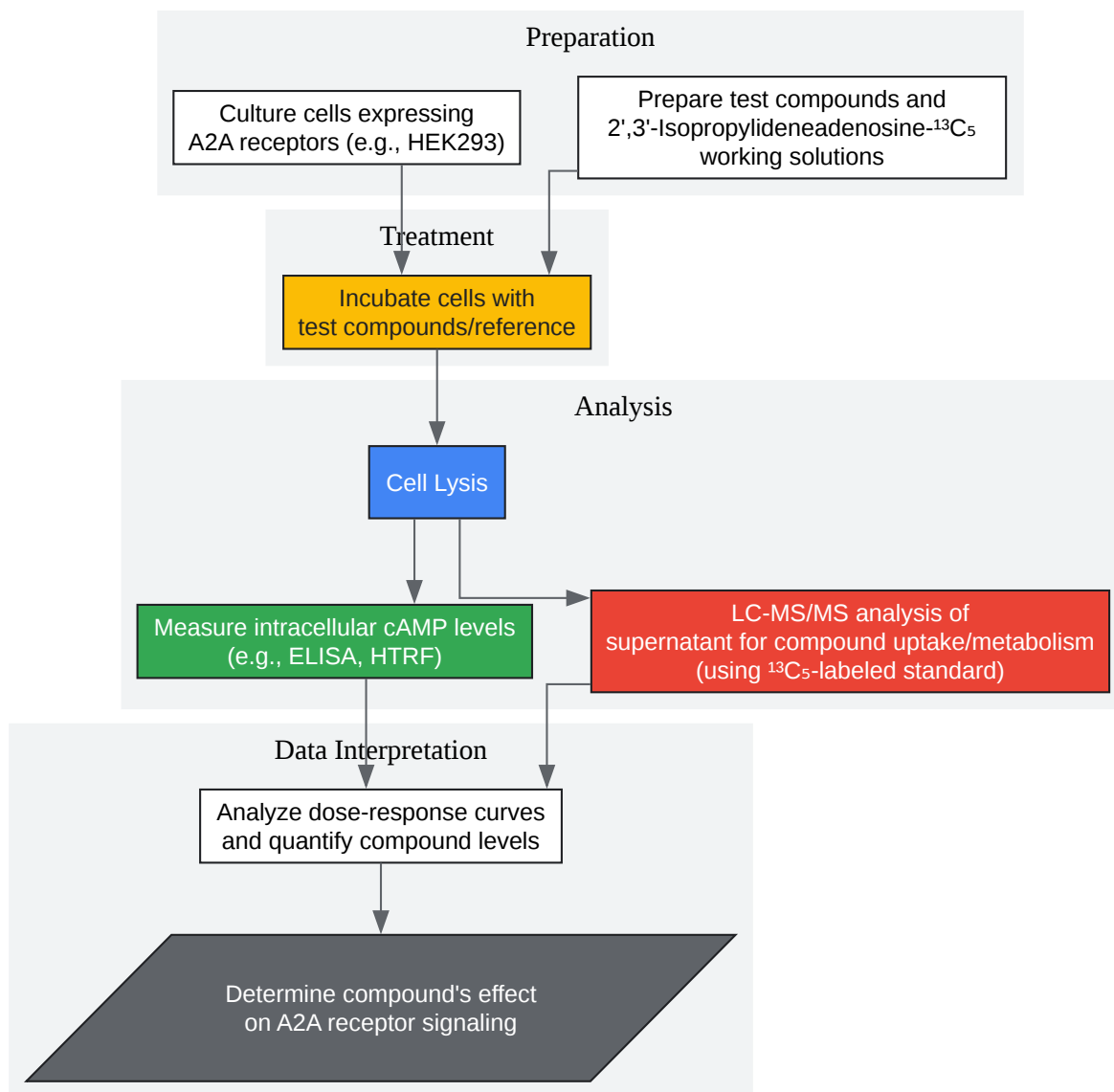
Synthesis and Purification

The synthesis of 2',3'-Isopropylideneadenosine-¹³C₅ involves the protection of the 2' and 3' hydroxyl groups of ¹³C₅-labeled adenosine. While a specific, detailed protocol for the ¹³C₅-labeled version is not readily available in the public domain, a general method for the synthesis of 2',3'-O-isopropylideneadenosine from adenosine can be adapted.[\[5\]](#) The starting material for this synthesis would be commercially available Adenosine-¹³C₁₀,¹⁵N₅ or a custom-synthesized ¹³C₅-adenosine.[\[6\]](#)

General Synthesis Scheme:







[Click to download full resolution via product page](#)

Email: info@benchchem.com or [Request Quote Online](#).

- 1. 2',3'-O-Isopropylideneadenosine | 362-75-4 | NI05151 [biosynth.com]
- 2. 2',3'-Isopropylideneadenosine | C13H17N5O4 | CID 67762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2',3'-O-Isopropylideneadenosine | 362-75-4 [chemicalbook.com]
- 4. 2,3 -O-Isopropylideneadenosine 98 362-75-4 [sigmaaldrich.com]
- 5. Adenosine: Synthetic Methods of Its Derivatives and Antitumor Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CNLM-11613-SL-10 - Adenosine phosphoramidite (U-¹³C₅-³²P₄ADP, 98%; U-¹⁵N₄-³²P₄ADP, 98%) CP 95% [isotope.com]
- To cite this document: BenchChem. [physical and chemical properties of 2',3'-Isopropylidene Adenosine-13C5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1160910#physical-and-chemical-properties-of-2-3-isopropylidene-adenosine-13c5]

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com